

Physicochemical properties of 1-Benzylpyrrolidine

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Compound of Interest

Compound Name: **1-Benzylpyrrolidine**

Cat. No.: **B1219470**

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An In-depth Technical Guide to the Physicochemical Properties of **1-Benzylpyrrolidine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Benzylpyrrolidine, also known as N-Benzylpyrrolidine, is an organic compound featuring a pyrrolidine ring substituted with a benzyl group at the nitrogen atom. Its chemical formula is $C_{11}H_{15}N$. This colorless to slightly yellow liquid serves as a crucial intermediate in organic synthesis and has garnered significant attention in medicinal chemistry. The pyrrolidine scaffold is a privileged structure in drug discovery, and modifying it with a benzyl group offers a versatile platform for creating novel therapeutic agents. This guide provides a comprehensive overview of the core physicochemical properties of **1-Benzylpyrrolidine**, detailed experimental protocols for their determination, and insights into its synthesis and applications.

Physicochemical Properties

The fundamental physical and chemical characteristics of **1-Benzylpyrrolidine** are summarized below. These properties are critical for its handling, application in synthesis, and for predicting its behavior in various chemical and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₅ N	[1]
Molecular Weight	161.24 g/mol	[1]
Appearance	Colorless to slightly yellow liquid	[2]
Melting Point	-72 °C	
Boiling Point	204-205 °C / 277.57 °C (rough estimate)	
Density	0.946 g/cm ³ / 0.9650 g/cm ³	
Solubility	Soluble in many organic solvents (e.g., ethanol, ether); slightly soluble in water.	[3]
pKa	9.51 (at 25 °C)	
Refractive Index (n _{20/D})	1.526 - 1.528	
CAS Number	29897-82-3	[1]

Note: Discrepancies in reported values for boiling point and density exist in the literature, which may be attributed to different experimental conditions or purity levels.

Experimental Protocols

Accurate determination of physicochemical properties is paramount. The following sections outline standard experimental methodologies applicable to **1-Benzylpyrrolidine**.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Apparatus:

- Thiele tube or melting point apparatus with a heating block

- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

- Add a small amount (a few milliliters) of **1-Benzylpyrrolidine** to the small test tube.
- Place the capillary tube, sealed end up, into the liquid.
- Attach the test tube to the thermometer, ensuring the bulb of the thermometer is level with the sample.
- Insert the assembly into the Thiele tube or heating block.
- Heat the apparatus slowly and uniformly.
- Observe the capillary tube. As the temperature rises, air trapped in the capillary will slowly bubble out.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[4]
- Record the temperature. For higher accuracy, allow the apparatus to cool slightly and note the temperature at which the liquid is drawn back into the capillary tube; this temperature should be very close to the boiling point.

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.[7][8][9]

Apparatus:

- Pycnometer or a volumetric flask (e.g., 10 mL)

- Analytical balance

Procedure:

- Carefully clean and dry the pycnometer or volumetric flask and weigh it accurately on the analytical balance (m_1).
- Fill the flask to the calibration mark with **1-Benzylpyrrolidine**. Ensure there are no air bubbles.
- Weigh the flask containing the liquid (m_2).
- The mass of the liquid is ($m_2 - m_1$).
- The volume of the liquid is the calibrated volume of the flask (V).
- Calculate the density (ρ) using the formula: $\rho = (m_2 - m_1) / V$.
- The measurement should be performed at a constant, recorded temperature as density is temperature-dependent.

Determination of pKa (Potentiometric Titration)

Potentiometric titration is a precise method for determining the pKa of a basic compound like **1-Benzylpyrrolidine**.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Apparatus:

- Calibrated pH meter with an electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar

Reagents:

- **1-Benzylpyrrolidine** solution of known concentration (e.g., 0.01 M)

- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Buffer solutions for pH meter calibration (pH 4, 7, 10)

Procedure:

- Calibrate the pH meter using the standard buffer solutions.
- Place a known volume of the **1-Benzylpyrrolidine** solution into a beaker with a magnetic stir bar.
- Immerse the pH electrode in the solution and begin stirring.
- Record the initial pH of the solution.
- Add the standardized HCl solution from the burette in small, precise increments (e.g., 0.1 mL).
- Record the pH after each addition, allowing the reading to stabilize.
- Continue the titration well past the equivalence point (the point of the most rapid pH change).
- Plot a titration curve (pH vs. volume of HCl added).
- The pKa is equal to the pH at the half-equivalence point. This is the point on the curve where half of the volume of titrant required to reach the equivalence point has been added.

Synthesis and Reactivity

1-Benzylpyrrolidine is commonly synthesized via the nucleophilic substitution of a primary amine with a suitable alkyl dihalide. A modern, efficient method utilizes microwave-assisted synthesis.

Microwave-Assisted Synthesis Workflow

A rapid synthesis involves the reaction of 1,4-dichlorobutane with benzylamine in the presence of a base, accelerated by microwave irradiation.[\[13\]](#)



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Caption: A typical workflow for the microwave-assisted synthesis of **1-Benzylpyrrolidine**.

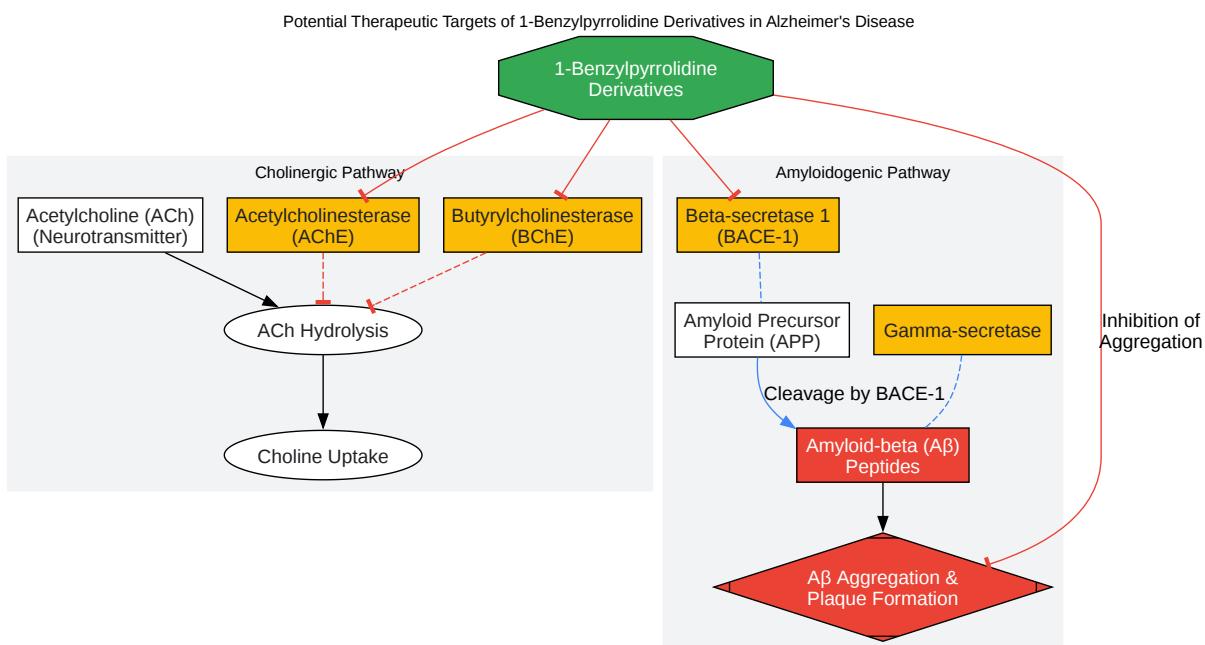
The reaction proceeds through a double nucleophilic substitution where the primary amine first displaces one chloride ion, followed by an intramolecular cyclization to form the pyrrolidine ring, displacing the second chloride ion.

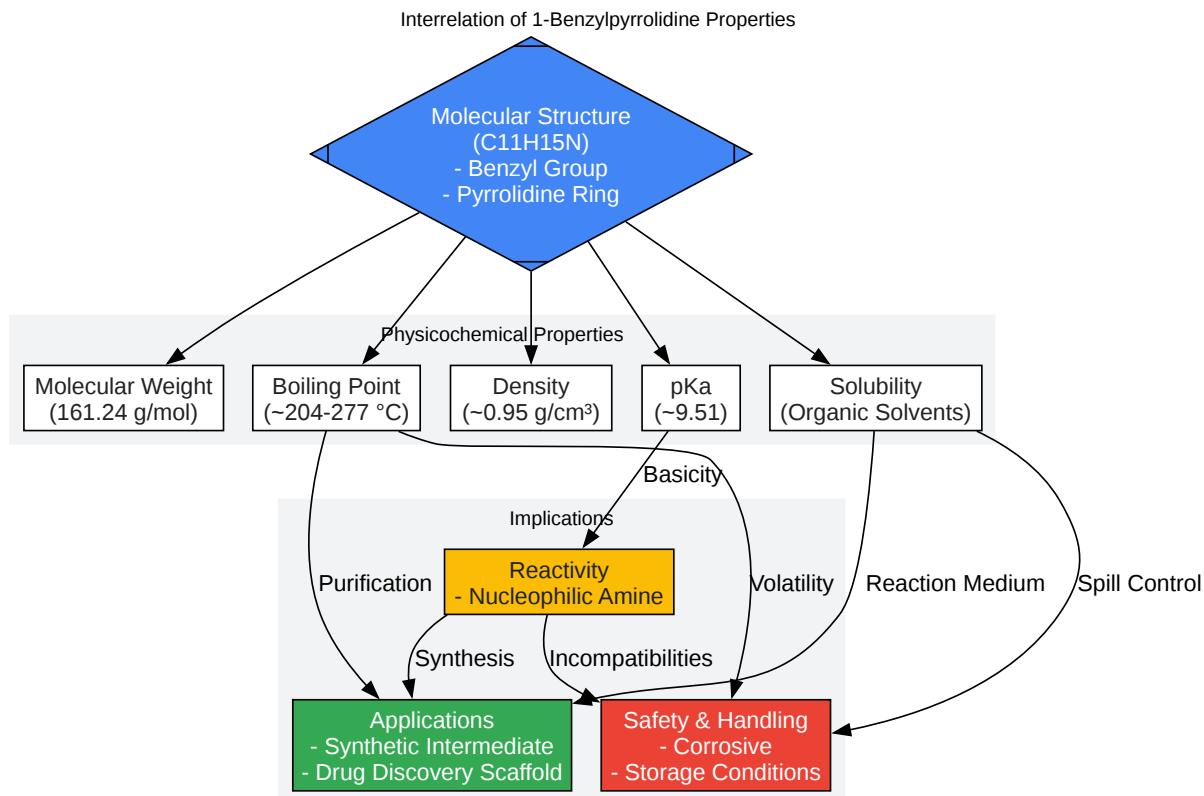
Applications in Drug Development

The N-benzylpyrrolidine scaffold is of significant interest in the development of therapies for neurodegenerative disorders, particularly Alzheimer's disease.

Therapeutic Targets in Alzheimer's Disease

Derivatives of N-benzylpyrrolidine have been designed and synthesized as multi-target agents for Alzheimer's disease.^[14] These compounds aim to simultaneously inhibit several key enzymes involved in the disease's progression, including acetylcholinesterase (AChE), butyrylcholinesterase (BChE), and β -secretase 1 (BACE-1). They have also been shown to interfere with the aggregation of amyloid-beta (A β) peptides, a hallmark of Alzheimer's pathology.^[14]





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